

# An In-depth Technical Guide to Altromycin D: Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Altromycin D*

Cat. No.: *B1665745*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Altromycin D** is a potent Gram-positive antibiotic belonging to the pluramycin family of natural products.[1] This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of **Altromycin D**. It includes a detailed summary of its spectroscopic data, experimental protocols for its isolation, and a visualization of its presumed mechanism of action. This document is intended to serve as a valuable resource for researchers engaged in natural product chemistry, antibiotic development, and related fields.

## Chemical Structure and Identification

**Altromycin D** is a complex glycosidic antibiotic produced by the fermentation of an actinomycete, designated as culture AB 1246E-26.[2] Its intricate structure features an anthraquinone-derived core, characteristic of the pluramycin class of antibiotics, adorned with multiple sugar moieties.

The definitive chemical structure of **Altromycin D** was elucidated through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy.[2]

SMILES Notation: C--INVALID-LINK--C1O">C@HO[C@@H]1C(O)(C(OC)=O)C2=CC(C(C3=C4C(O)=C(--INVALID-LINK--C--INVALID-LINK--

[C@@H]5O[C@@H]6C=CC(=O)C(C(OC(C7(C(O7)C)C)=C8[H])=C2C8=O)C4=O [3]

## Physicochemical and Spectroscopic Properties

A summary of the key physicochemical and spectroscopic properties of **Altromycin D** is presented below.

### Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>47</sub> H <sub>59</sub> NO <sub>17</sub>	[3]
Molecular Weight	909.97 g/mol	[3]
CAS Number	128461-01-8	[3]
Appearance	Solid powder	[4]
Solubility	Soluble in DMSO	[5]
Storage	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).	[5]

### Spectroscopic Data

The structural elucidation of the altromycin complex, including **Altromycin D**, relied on a combination of spectroscopic methods.[2] While specific peak assignments for **Altromycin D** are not readily available in the public domain, the foundational publication by Brill et al. (1990) contains the detailed NMR and mass spectral data. The general characteristics from UV and IR spectroscopy place it within the anthraquinone-derived class of antibiotics.[2]

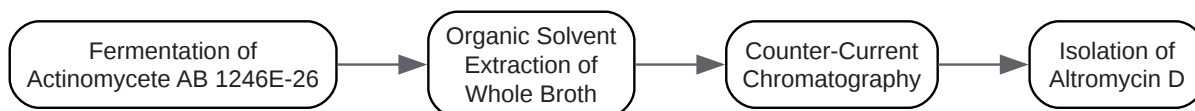
Spectroscopic Method	Key Observations (for the Altromycin class)
UV-Vis Spectroscopy	Consistent with an anthraquinone-derived chromophore.
Infrared (IR) Spectroscopy	Indicates the presence of hydroxyl, carbonyl, and glycosidic linkage functionalities.
Mass Spectrometry	High-resolution mass spectrometry is used to confirm the elemental composition and molecular weight. Fragmentation patterns help in identifying the sugar moieties and the aglycone core.
Nuclear Magnetic Resonance (NMR)	$^1\text{H}$ and $^{13}\text{C}$ NMR are critical for determining the connectivity of atoms and the stereochemistry of the molecule.

## Experimental Protocols

### Isolation of Altromycin D

The altromycins, including **Altromycin D**, are produced by the fermentation of the actinomycete strain AB 1246E-26.<sup>[2]</sup> The isolation of these compounds from the fermentation broth is a multi-step process.

#### Experimental Workflow for Altromycin Isolation



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation of **Altromycin D**.

A key step in the purification of the altromycin complex is counter-current chromatography (CCC).<sup>[2]</sup> This technique is a form of liquid-liquid chromatography that avoids the use of a solid

stationary phase, which can lead to irreversible adsorption of the sample. In CCC, two immiscible liquid phases are used, and the separation is based on the differential partitioning of the components between these two phases. This method is particularly well-suited for the separation of complex mixtures of natural products.

## Mechanism of Action and Biological Activity

**Altromycin D** exhibits activity against Gram-positive bacteria.[1] While the specific signaling pathways affected by **Altromycin D** have not been fully elucidated, its structural similarity to other pluramycin antibiotics, such as Altromycin B, suggests a likely mechanism of action involving interaction with DNA.

Altromycin B has been shown to intercalate into the DNA minor groove and subsequently alkylate guanine bases, leading to the inhibition of DNA replication and transcription.[6] It is highly probable that **Altromycin D** shares this mode of action.

[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Altromycin H | 160219-87-4 | Benchchem [benchchem.com]
- 2. Altromycins, novel pluramycin-like antibiotics. II. Isolation and elucidation of structure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Altromycin D - Immunomart [immunomart.org]
- 4. Altromycin H | C36H41NO12 | CID 5488701 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Buy Altromycin C | 128439-48-5 | >98% [smolecule.com]
- 6. Structure of the altromycin B (N7-guanine)-DNA adduct. A proposed prototypic DNA adduct structure for the pluramycin antitumor antibiotics - PubMed

[pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to Altromycin D: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665745#altromycin-d-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)